

In-Depth Technical Profile of trans-3-(Trimethylsilyl)allyl alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-3-(Trimethylsilyl)allyl alcohol*

Cat. No.: *B151979*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the physicochemical properties of **trans-3-(Trimethylsilyl)allyl alcohol**, a versatile reagent in organic synthesis. The primary focus of this guide is its molecular weight, a fundamental parameter in stoichiometric calculations and analytical characterizations.

Physicochemical Data Summary

Quantitative data for **trans-3-(Trimethylsilyl)allyl alcohol** is summarized in the table below for ease of reference and comparison.

Parameter	Value	Reference
Molecular Formula	C6H14OSi	[1]
Molecular Weight	130.26 g/mol	[1]
CAS Number	59376-64-6	[1]
Synonyms	trans-3-(Trimethylsilyl)-2-propen-1-ol, trans-(3-Hydroxy-2-propen-1-yl)trimethylsilane	
Form	Liquid	
Boiling Point	166-168 °C	
Density	0.848 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.444	

Molecular Weight Determination

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The molecular formula for **trans-3-(Trimethylsilyl)allyl alcohol** is C6H14OSi.[1]

The calculation is based on the following atomic weights:

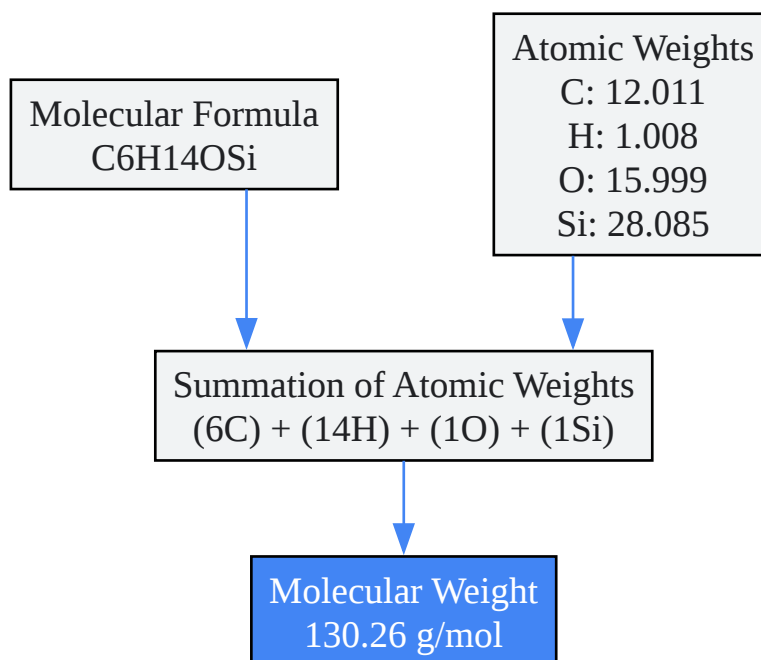
- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Oxygen (O): 15.999 u
- Silicon (Si): 28.085 u

The molecular weight is calculated as follows:

$$(6 \times 12.011) + (14 \times 1.008) + (1 \times 15.999) + (1 \times 28.085) = 130.26 \text{ g/mol}$$

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the molecular formula and the calculation of the molecular weight, a foundational concept in chemical analysis.



[Click to download full resolution via product page](#)

Molecular Weight Calculation Workflow

Experimental Protocols

While the molecular weight is a calculated value, its confirmation and the purity of the substance are typically determined through experimental techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

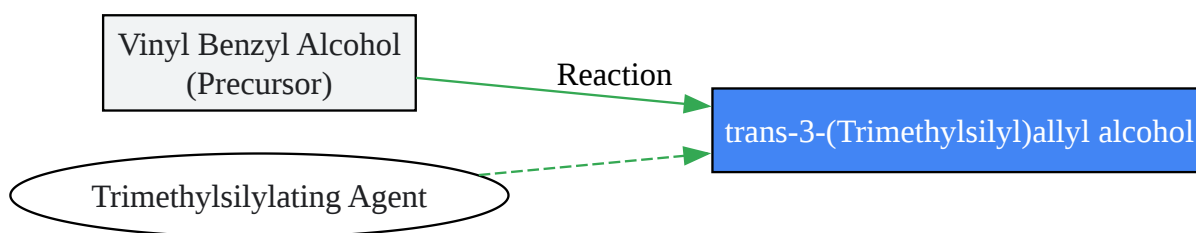
Mass Spectrometry (Illustrative Protocol)

- **Sample Preparation:** A dilute solution of **trans-3-(Trimethylsilyl)allyl alcohol** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, commonly using techniques like Electrospray Ionization (ESI) or Electron Impact (EI).

- Mass Analysis: The ionized fragments are separated based on their mass-to-charge ratio (m/z).
- Detection: The detector records the abundance of each ion at a specific m/z , generating a mass spectrum. The molecular ion peak $[M]^+$ would be expected around m/z 130.

Synthetic Pathway Overview

The synthesis of **trans-3-(Trimethylsilyl)allyl alcohol** is a key process for its application in further chemical reactions. A common synthetic route is the trimethylsilylation of a suitable precursor.



[Click to download full resolution via product page](#)

General Synthetic Pathway

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [In-Depth Technical Profile of trans-3-(Trimethylsilyl)allyl alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151979#trans-3-trimethylsilyl-allyl-alcohol-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com